

# In-Depth Technical Guide: Physical Properties of Trifluoroacetic Anhydride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Trifluoroacetic anhydride

Cat. No.: B123094

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **trifluoroacetic anhydride**, specifically its boiling point and density. The information herein is intended to support laboratory research and development activities where precise knowledge of this reagent's characteristics is critical. This document includes a summary of its physical data, detailed experimental protocols for property determination, and a visual representation of the experimental workflow.

## Core Physical Properties of Trifluoroacetic Anhydride

**Trifluoroacetic anhydride** is a colorless liquid with a sharp, pungent odor. It is a highly reactive and versatile reagent frequently employed in organic synthesis. A clear understanding of its physical properties is essential for its safe handling, proper storage, and effective use in various chemical reactions.

## Data Presentation: A Summary of Quantitative Data

The following table summarizes the boiling point and density of **trifluoroacetic anhydride** as reported in the scientific literature. These values are crucial for experimental planning, particularly in applications involving distillation or precise volumetric measurements.

Physical Property	Value	Conditions
Boiling Point	39.5 - 40.0 °C	At standard atmospheric pressure.[1][2][3][4][5]
39.1 °C	Not specified.[6]	
Density	1.511 g/mL	At 20 °C.[2][3][4][7]
1.49 g/mL	Not specified.[1]	
1.489 g/cm <sup>3</sup>	At 20 °C.[8]	

## Experimental Protocols

Accurate determination of physical properties is fundamental in chemical research. The following sections detail standard laboratory methodologies for measuring the boiling point and density of a liquid compound such as **trifluoroacetic anhydride**.

### Determination of Boiling Point: Capillary Method (Micro Scale)

This method is suitable for determining the boiling point of a small volume of liquid.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., melting point apparatus)
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating oil (e.g., mineral oil)
- Sample of **trifluoroacetic anhydride** (a few milliliters)

Procedure:

- Seal one end of a capillary tube by heating it in a flame.
- Place a small amount of the liquid sample into the small test tube.
- Invert the sealed capillary tube and place it into the liquid in the test tube, with the open end submerged.
- Attach the test tube to a thermometer.
- Place the thermometer and test tube assembly into the Thiele tube containing heating oil. The sample should be level with the thermometer bulb.
- Heat the Thiele tube gently and uniformly. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This indicates that the vapor pressure of the liquid is equal to the external pressure.
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid begins to be drawn into the capillary tube.<sup>[9]</sup> Record this temperature.

## Determination of Density: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for precise density measurements.

Apparatus:

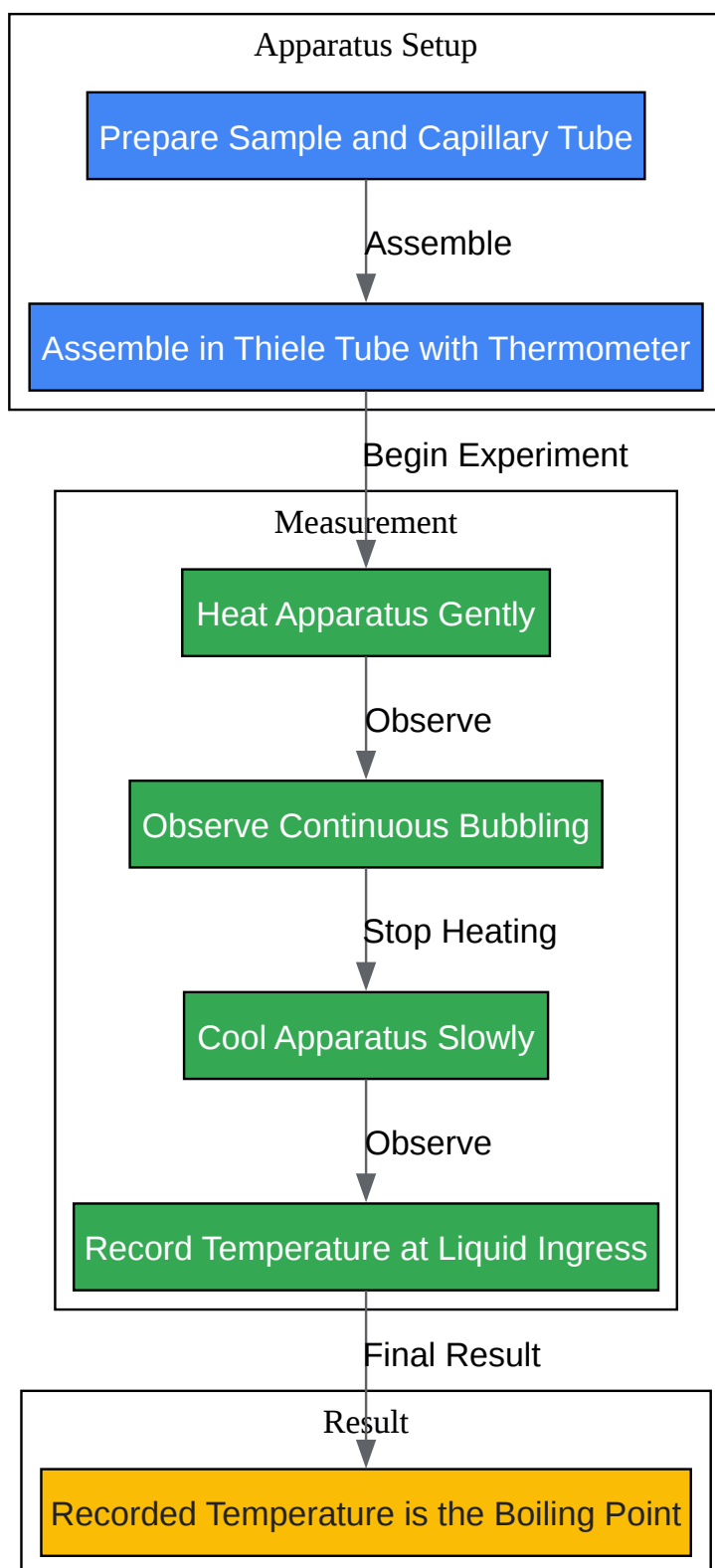
- Pycnometer (e.g., Bingham pycnometer)
- Analytical balance
- Constant temperature water bath
- Sample of **trifluoroacetic anhydride**

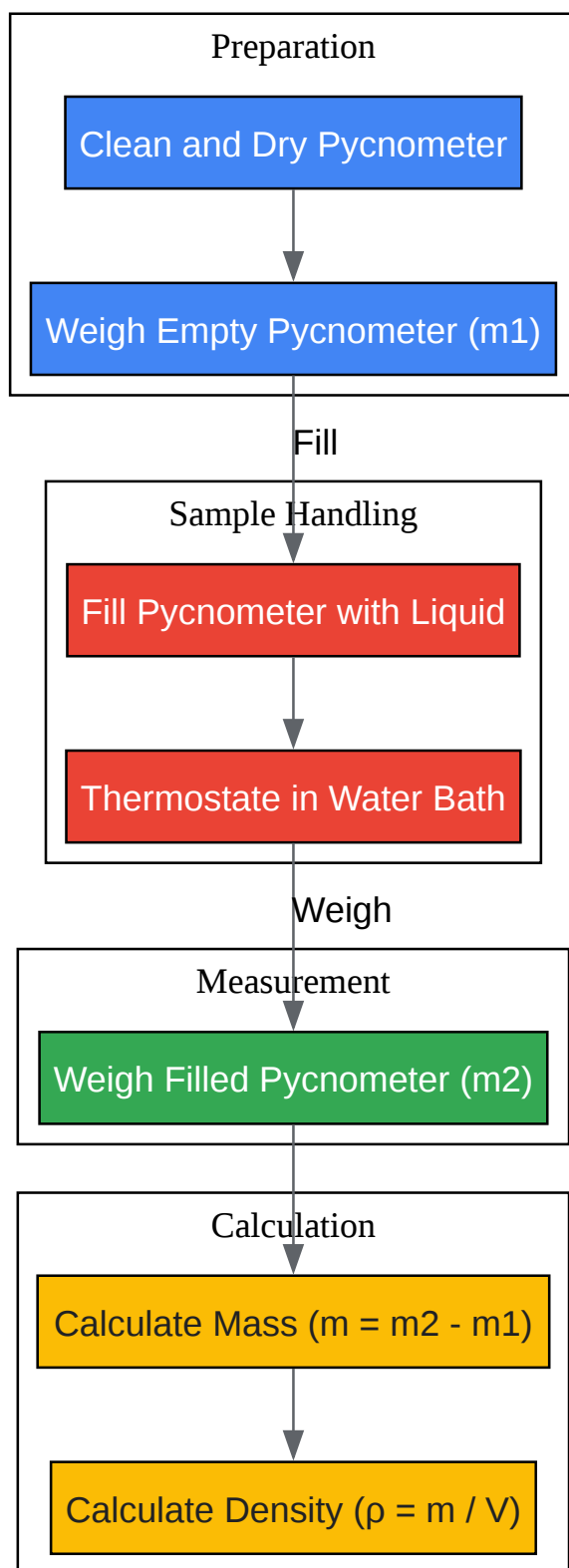
Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass ( $m_1$ ).
- Fill the pycnometer with the liquid sample (**trifluoroacetic anhydride**), ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant temperature water bath (e.g., 20°C) to allow the liquid to reach thermal equilibrium. The volume of the liquid will adjust to the mark on the pycnometer.
- Remove the pycnometer from the bath, carefully dry the outside, and weigh it. Record this mass ( $m_2$ ).
- The mass of the liquid is calculated as  $m = m_2 - m_1$ .
- The density ( $\rho$ ) of the liquid is then calculated using the formula:  $\rho = m / V$ , where  $V$  is the calibrated volume of the pycnometer.

## Mandatory Visualization

The following diagrams illustrate the logical workflow for the experimental determination of the boiling point and density of a liquid.





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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)